

Essential Safety and Handling Protocols for DR2313 (VINEVIDA NO. 2313 Fragrance Oil)

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Compound of Interest

Compound Name: DR2313

Cat. No.: B1662944

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Disclaimer: The following information pertains specifically to VINEVIDA NO. 2313 Fragrance Oil. If you are handling a different substance designated as **DR2313**, consult its specific Material Safety Data Sheet (MSDS) for accurate safety protocols.

This guide provides essential safety, handling, and disposal information for **DR2313**, a fragrance oil. The following procedures are critical for ensuring the safety of laboratory personnel and the environment.

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **DR2313** to prevent exposure and adverse health effects. The required equipment is detailed below.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Tightly sealed to protect against splashes.
Hand Protection	Protective Gloves	Required to avoid direct skin contact.
Body Protection	Protective Clothing	Recommended if skin contact or contamination of clothing is likely.
Respiratory Protection	Not generally required	Use in well-ventilated areas. In case of insufficient ventilation, wear suitable respiratory equipment.

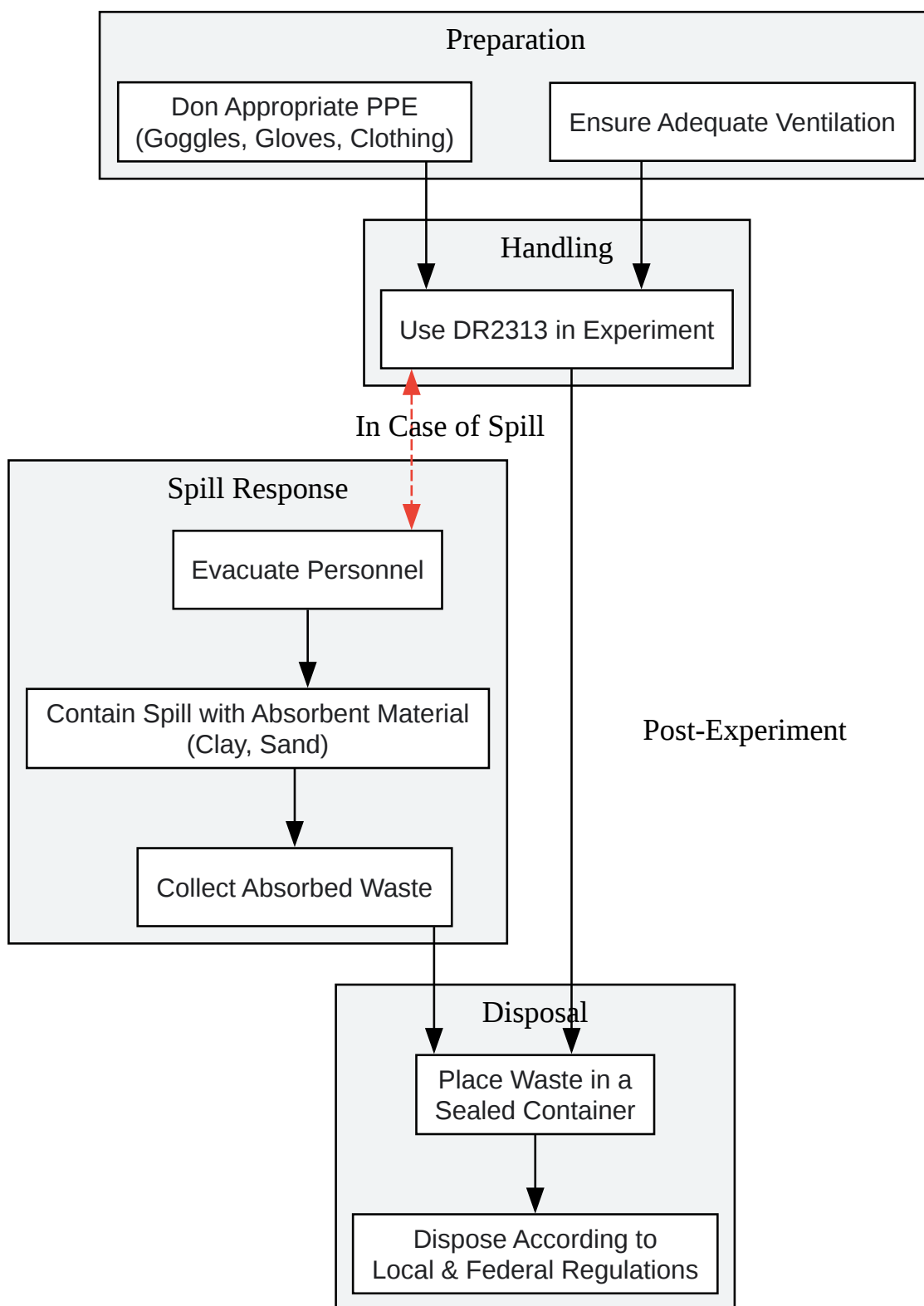
Hazard Identification and First Aid

DR2313 presents several hazards that require immediate attention in case of exposure.^[1]

Hazard	Description	First Aid Measures
Ingestion	May be harmful if swallowed (H303).[1]	Seek medical advice if ingested.[1]
Skin Contact	Causes skin irritation (H315) and may cause an allergic skin reaction (H317).[1]	Change contaminated clothing. Wash hands after working with the substance. Preventive skin protection is recommended.[1]
Eye Contact	Causes serious eye irritation (H319).[1]	Irritation should be avoided by wearing PPE and safety goggles.[1]
Inhalation	Inhaling high concentrations of vapor may result in irritation of eyes, nose, and throat, and can lead to headaches, nausea, and dizziness.[1]	Do not inhale vapors. Ensure adequate ventilation.[1]
Environmental	Very toxic to aquatic life (H400) and toxic to aquatic life with long-lasting effects (H411).[1]	Prevent entry into waterways.[1]

Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the handling and disposal of **DR2313**. Adherence to this workflow is crucial for minimizing risks.



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DR2313 Handling and Disposal Workflow

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References

- 1. manuals.plus [manuals.plus]
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